

# Oxaprozin clinical trial outcomes rheumatoid arthritis

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## Compound Focus: Oxaprozin

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## Clinical Trial Outcomes at a Glance

Trial / Analysis Description	Intervention & Comparator	Primary Efficacy Outcomes	Key Safety Outcomes
<b>12-Week Double-Blind Trial</b> [1] [2]	Oxaprozin (1200 mg once daily) vs. Aspirin (3900 mg daily, divided)	Similar anti-inflammatory properties to aspirin. A 600 mg dose was less effective, suggesting a dose-response relationship [1].	Similar overall incidence of side effects. <b>GI intolerance was more frequent and severe with aspirin</b> , while rash and headache were more common with oxaprozin [1].
<b>6-Month Open-Label Study</b> [2]	Oxaprozin (1200 mg once daily)	Substantiated the efficacy and safety of oxaprozin over a longer duration [2].	Lower incidence of side effects compared to aspirin [2].
<b>Meta-Analysis of</b>	Oxaprozin vs. Placebo and other active agents (e.g.,	<b>Significantly more effective than placebo</b> (based on physician's opinion of improvement) [3].	<b>No significant difference</b> in the occurrence of adverse

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25 RCTs in RA [3]	Aspirin, Diclofenac, Ibuprofen, Naproxen, Piroxicam)	Compared to other active agents, oxaprozin showed <b>significant improvements in swelling, tenderness, and morning stiffness</b> , and was significantly more effective based on physician's opinion [3].	events compared to either placebo or other active agents [3].

## Experimental Protocol Details

For the clinical trials cited, the methodological details are crucial for interpreting the results.

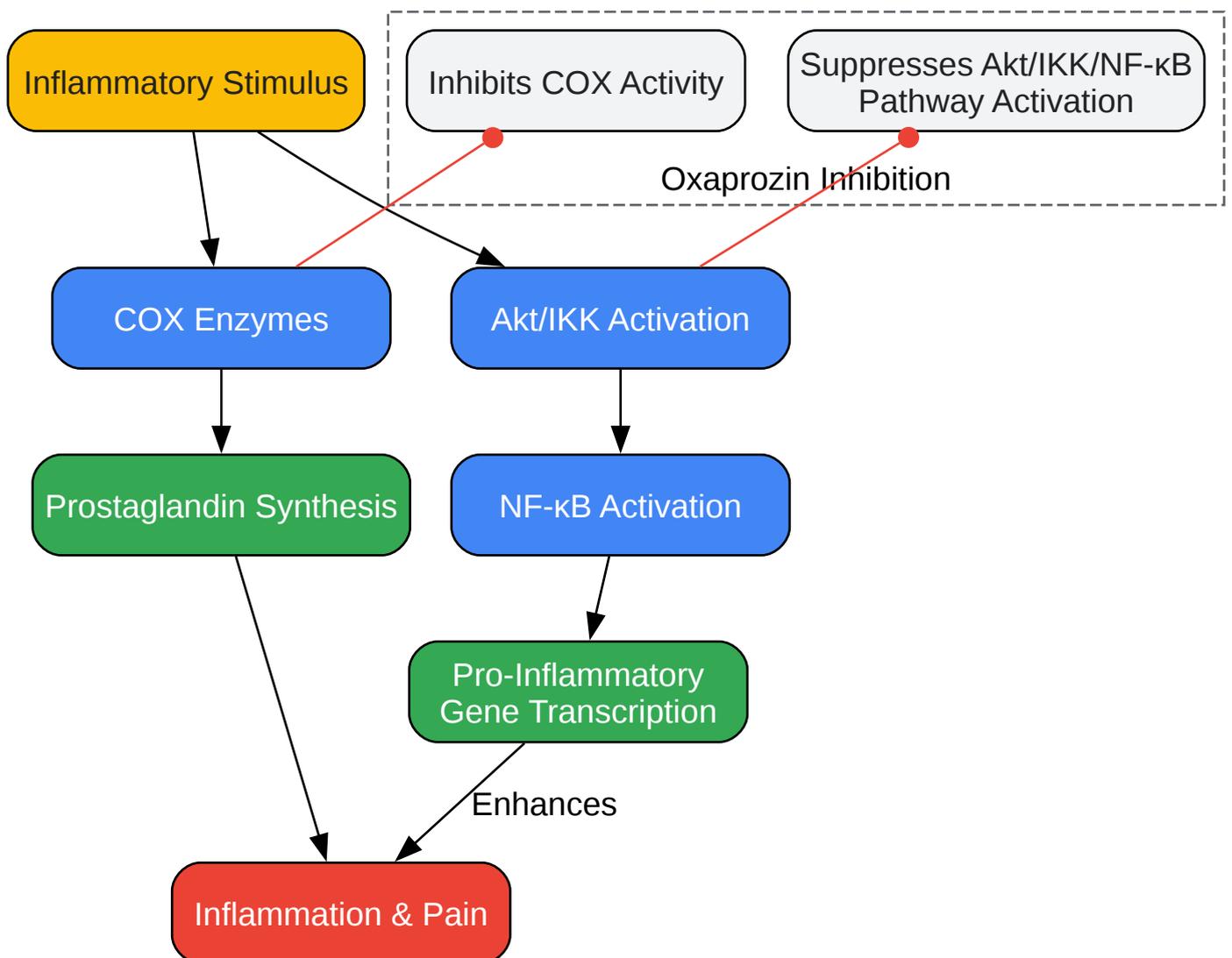
- **Trial Design:** The key comparative studies were **double-blind, randomized controlled trials (RCTs)** with a **parallel-group design** [1] [3]. One 12-week trial, for example, directly compared **oxaprozin** and aspirin using this methodology [1].
- **Participants:** Participants were adults diagnosed with **active rheumatoid arthritis** [1] [3].
- **Interventions:** The most common **oxaprozin** regimen tested was **1200 mg administered once daily** [1] [2]. This was compared against standard doses of active comparators like aspirin (975 mg QID or 3900 mg total daily) [1] or other NSAIDs.
- **Outcome Measures:** Efficacy was assessed using standard clinical measures including:
  - **Swollen and Tender Joint Counts** [1]
  - **Morning Stiffness** [3]
  - **Physician's Global Opinion of Improvement** [3]
  - **Patient's Global Opinion of Improvement** [3]
- **Data Synthesis in Meta-Analysis:** The meta-analysis used rigorous methodology, employing the **Jadad scale** to assess study quality. Data were synthesized using **fixed-effect or random-effects models** to calculate pooled odds ratios (OR) for categorical data and standardized mean differences (SMD) for continuous data, with heterogeneity assessed via chi-squared tests [3].

## Mechanism of Action and Experimental Workflow

**Oxaprozin** exerts its effects through a multi-faceted mechanism, and the clinical evaluation process follows a structured pathway.

## Signaling Pathway

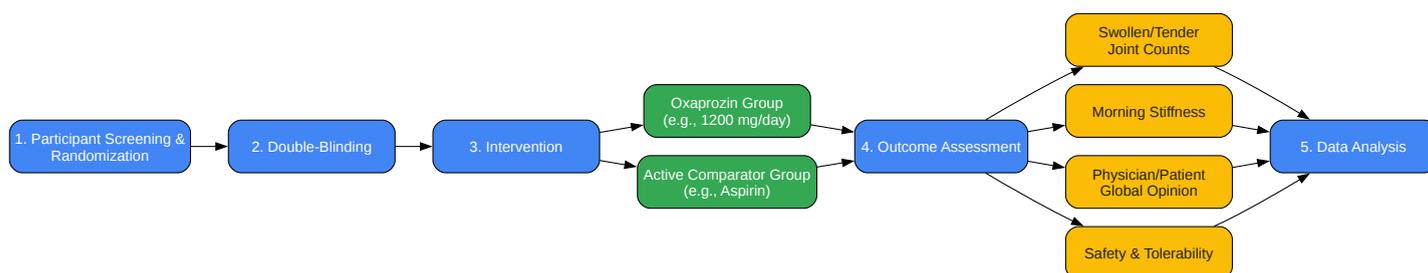
**Oxaprozin** is a non-steroidal anti-inflammatory drug (NSAID) of the propionic acid class. Its primary mechanism involves the inhibition of cyclooxygenase (COX) enzymes, which are required for prostaglandin synthesis [4]. Beyond this classic NSAID activity, research indicates **oxaprozin** also inhibits the **Akt/IKK/NF- $\kappa$ B pathway**, a key signaling cascade in the inflammatory response [4]. This dual inhibition contributes to its anti-inflammatory effects. The following diagram illustrates this pathway and **oxaprozin's** points of intervention.



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## Clinical Trial Workflow

The journey of **oxaprozin** from a candidate drug to a proven therapy for RA follows a structured clinical development pathway. The diagram below outlines the key stages of a Phase 3 trial, which is critical for confirming efficacy and safety.



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## Conclusion for Researchers

The body of evidence supports **oxaprozin** as a valid therapeutic option for rheumatoid arthritis:

- **Efficacy:** **Oxaprozin** is at least as effective as aspirin and other standard NSAIDs like diclofenac, ibuprofen, and naproxen in controlling the signs and symptoms of RA [3] [5].
- **Dosing & Tolerability:** Its **once-daily dosing regimen** is a key differentiator that may improve patient compliance [2] [4]. While the overall incidence of adverse events is similar to other NSAIDs, its **GI tolerability profile may be more favorable than aspirin**, though it may be associated with a higher incidence of rash and headache [1].

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